

# Application Notes and Protocols for Lyophilized Apelin-36 (Human)

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## Compound of Interest

Compound Name: Apelin-36

Cat. No.: B1139625

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## Introduction

**Apelin-36** is a 36-amino acid peptide that serves as an endogenous ligand for the G protein-coupled receptor, APJ. The apelin/APJ system is a critical signaling pathway involved in a wide range of physiological processes, including cardiovascular function, fluid homeostasis, and metabolism.[1] Due to its therapeutic potential in conditions such as heart failure, hypertension, and diabetes, **Apelin-36** is a subject of intense research.

This document provides detailed guidelines and protocols for the proper handling, storage, and experimental use of lyophilized human **Apelin-36** powder to ensure its stability, activity, and the reproducibility of experimental results.

## Product Information

- Peptide Name: **Apelin-36** (Human)
- Molecular Formula:  $C_{184}H_{297}N_{69}O_{43}S$ [2]
- Molecular Weight: 4195.87 g/mol [2]
- Appearance: White lyophilized powder
- Purity:  $\geq 95\%$ [2]

- Solubility: Soluble to 1 mg/ml in sterile water.[2][3]

## Handling, Storage, and Stability

Proper handling and storage are critical to maintaining the integrity and biological activity of **Apelin-36**. Lyophilized peptides are stable but can be hygroscopic, and reconstituted solutions are susceptible to degradation.

## Initial Receipt and Storage of Lyophilized Powder

Upon receiving the lyophilized **Apelin-36**, it is important to note that the powder may be difficult to see as it can form a thin, sometimes invisible, film in the vial.[3]

Data Presentation: Storage Conditions and Stability

Condition	Form	Temperature	Duration	Notes
Long-Term Storage	Lyophilized Powder	-20°C or -80°C	> 4 weeks (up to several years)	Store in a desiccator, protected from light. <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Short-Term Storage	Lyophilized Powder	Room Temperature	Several days to weeks	Keep in original packaging, away from intense light. <a href="#">[6]</a> <a href="#">[7]</a>
Short-Term Storage	Lyophilized Powder	4°C	Up to 4 weeks	Store in a desiccator, protected from light. <a href="#">[7]</a>
Long-Term Storage	Reconstituted Solution	-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. <a href="#">[7]</a>
Short-Term Storage	Reconstituted Solution	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. <a href="#">[7]</a>
Short-Term Storage	Reconstituted Solution	4°C	1-2 weeks	Use sterile buffer (pH 5-7); recommended for immediate use. <a href="#">[6]</a>

## Reconstitution Protocol

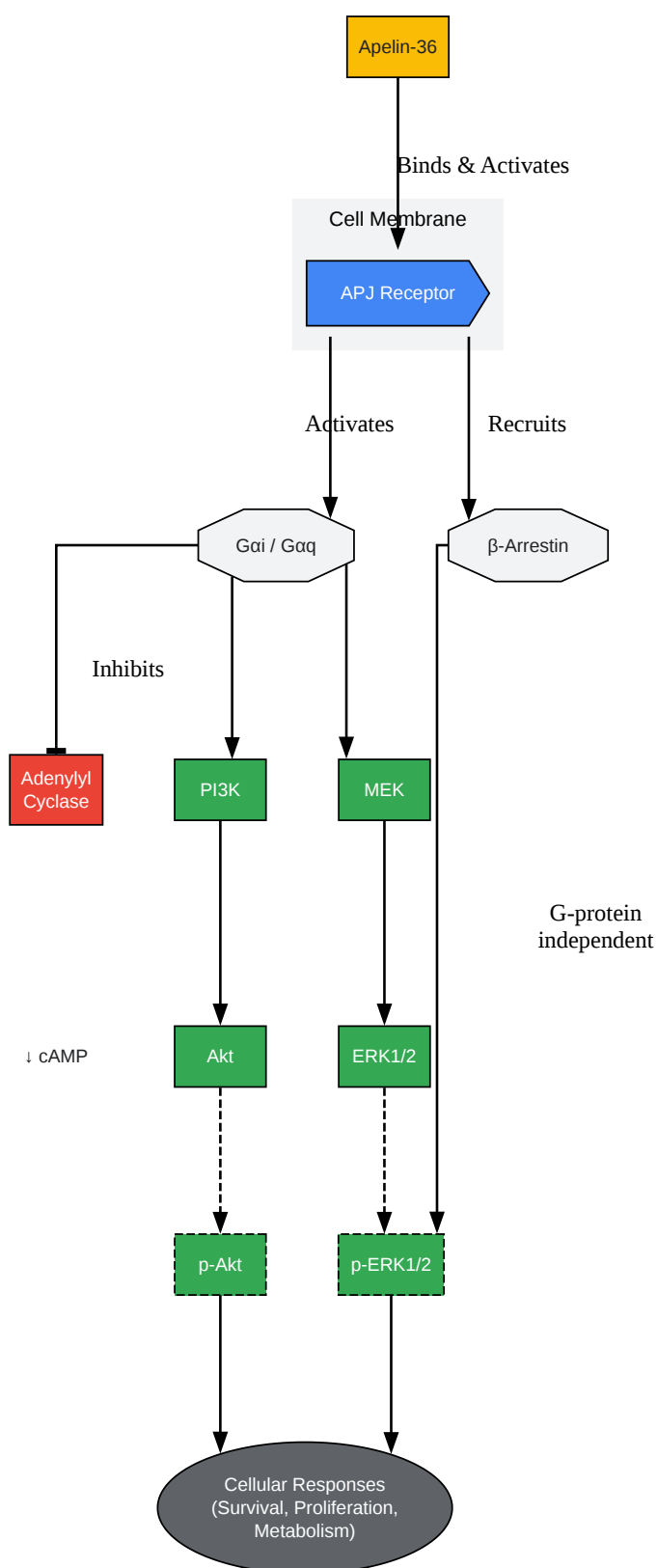
Reconstituting the peptide correctly is the first step toward a successful experiment.

- **Equilibrate Vial:** Before opening, allow the vial of lyophilized **Apelin-36** to warm to room temperature for at least 15-20 minutes. This prevents moisture from condensing inside the vial, which can degrade the peptide.

- Solvent Addition: Add the appropriate volume of sterile, nuclease-free water directly to the vial to achieve the desired stock solution concentration (e.g., 1 mg/mL).[\[2\]](#)[\[3\]](#)
- Dissolution: Vortex the vial gently for a few minutes until the powder is completely dissolved. [\[3\]](#) Visual inspection should confirm a clear solution with no particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, low-protein-binding microcentrifuge tubes.[\[5\]](#)[\[7\]](#)
- Storage of Stock Solution: Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).[\[7\]](#)

## Apelin-36 Signaling Pathway

**Apelin-36** activates the APJ receptor, a Class A GPCR. This initiates several downstream signaling cascades. The primary pathway involves the coupling to G $\alpha$ i and G $\alpha$ q proteins. G $\alpha$ i activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Activation of both G $\alpha$ i and G $\alpha$ q can also trigger the phosphorylation of key downstream kinases, including Akt (via PI3K) and ERK1/2 (via the Raf-MEK-ERK cascade), which regulate processes like cell survival, proliferation, and metabolism.[\[8\]](#)[\[9\]](#) The receptor can also signal through a G protein-independent pathway involving  $\beta$ -arrestin.[\[10\]](#)



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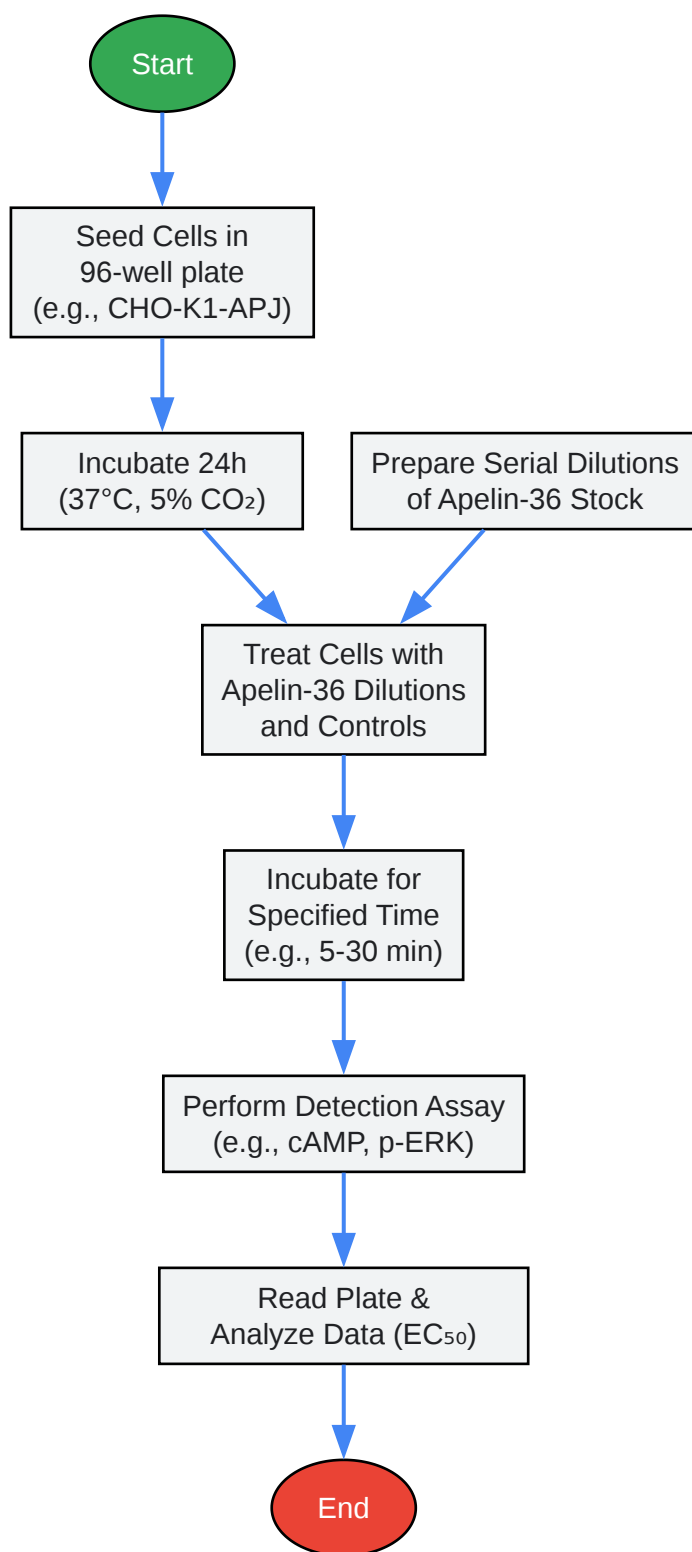
**Apelin-36** signaling cascade via the APJ receptor.

## Experimental Protocols

The following are detailed protocols for common cell-based assays used to characterize the activity of **Apelin-36**.

## Experimental Workflow Overview

The general workflow for a cell-based functional assay involves cell culture, preparation of the peptide, cell treatment, and subsequent signal detection.



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